

Applikationshinweise und Protokolle: Eisenlactat-Supplementierung im DMEM- Zellkulturmedium

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Eisenlactat*

Cat. No.: *B12335291*

[Get Quote](#)

Zielgruppe: Forscher, Wissenschaftler und Fachleute in der Arzneimittelforschung.

Einführung: Eisen ist ein essenzielles Spurenelement für das Wachstum und die Proliferation von Säugetierzellen, da es als Kofaktor für zahlreiche enzymatische Prozesse, einschließlich der DNA-Synthese und des zellulären Stoffwechsels, dient.[1] Dulbecco's Modified Eagle's Medium (DMEM) ist ein weit verbreitetes basales Zellkulturmedium, das in seiner Standardformulierung bereits eine Eisenquelle, typischerweise Eisennitrat, enthält.[2] Jüngste Forschungen haben die Rolle von Laktat, das traditionell als Abfallprodukt der Glykolyse angesehen wird, als wichtigen Regulator zellulärer Prozesse, einschließlich der Eisenhomöostase, aufgedeckt.[3][4] Die Supplementierung von DMEM mit **Eisenlactat** kann daher ein wirksames Mittel sein, um die zelluläre Eisenaufnahme zu modulieren, Signalwege zu beeinflussen und Phänomene wie Ferroptose zu untersuchen.[5][6]

Diese Applikationshinweise bieten detaillierte Protokolle, quantitative Daten und Visualisierungen von Signalwegen für die Verwendung von **Eisenlactat** als Supplement in DMEM-Zellkulturmedium.

Anwendungsbereiche

- Steigerung der zellulären Eisenaufnahme: Studien haben gezeigt, dass die Supplementierung mit **Eisenlactat** die Aufnahme von Eisen in menschliche Epithelzellen im Vergleich zu anderen Eisenverbindungen wie Eisen(III)-Ammoniumcitrat (FAC) signifikant

erhöhen kann.[4][7] Dies ist besonders nützlich in Studien zur Eisenüberladung oder zur Untersuchung von eisenabhängigen zellulären Prozessen.

- Modulation der Eisenhomöostase: Laktat kann die Expression von Heparin, dem Hauptregulator der systemischen Eisenhomöostase, beeinflussen.[3] Dies geschieht über einen Signalweg, der die lösliche Adenylcyclase (sAC), cAMP und den BMP/SMAD-Signalweg involviert.[3]
- Untersuchung von oxidativem Stress und Ferroptose: Eisen spielt eine zentrale Rolle bei der Fenton-Reaktion, die hochreaktive Hydroxylradikale erzeugt und zu oxidativem Stress führt. [5] Laktat kann unter diesen Bedingungen als Radikalfänger fungieren.[5] Die gezielte Supplementierung mit **Eisenlactat** ist ein wertvolles Werkzeug zur Untersuchung der Ferroptose, einer eisenabhängigen Form des regulierten Zelltods.[8][9]

Quantitative Daten zur Eisenlactat-Supplementierung

Die folgenden Tabellen fassen quantitative Daten aus Studien zusammen, die die Wirkung von Laktat und Eisen in Zellkulturen untersuchten.

Tabelle 1: Vergleich der zellulären Eisenaufnahme in Caco-2-Zellen

Behandlung	Eisenkonzentration (relativ zu FAC allein)	Anmerkungen	Quelle
FAC allein (Kontrolle)	100%	Ferric Ammonium Citrate (FAC) als Referenz- Eisenquelle.	[7]
FAC + 0.5 μ M Na- Lactat	~139%	Die Co-Inkubation mit Natriumlactat erhöhte die Eisenaufnahme signifikant.	[7]
FAC + 5.0 μ M Na- Lactat	~152%	Eine höhere Lactatkonzentration führte zu einer weiteren Steigerung der Eisenaufnahme.	[7]

| Eisen(II)-lactat (500 μ M) | Höchste Aufnahme | **Eisenlactat** zeigte die höchste Eisenaufnahme im Vergleich zu FAC und Eisen(III)-citrat. |[4][7] |

Tabelle 2: Empfohlene Konzentrationsbereiche für die Supplementierung

Supplement	Konzentrationsbereich	Zelltyp / System	Beobachtete Effekte	Quelle
Eisen (allgemein)	100 μ M - 5 mM	Diverse Säugetierzellen	Verbesserung der Lebensfähigkeit, Titer und Reduktion der Laktatproduktion (bei hoher Dichte).	[10]
Eisen (aus FAC)	2 - 100 mg/L	CHO-Zellen	Beeinflussung von Zellwachstum, Viabilität und Glykosylierungsprofilen.	[1]
Natrium-L-Lactat	0.5 μ M - 8 mM	Caco-2-Zellen, diverse	Erhöhte Eisenaufnahme; Nachahmung einer hypoxischen Umgebung.	[7][11]

| Eisen(II)-lactat | 500 μ M | Caco-2-Zellen | Signifikant erhöhte zelluläre Eisenkonzentration. |[7]

Experimentelle Protokolle

Protokoll 1: Herstellung von mit Eisenlactat supplementiertem DMEM

Dieses Protokoll beschreibt die Herstellung von 500 mL DMEM mit einer Endkonzentration von 500 μ M Eisen(II)-lactat.

Materialien:

- DMEM-Pulver (z.B. Sigma D5648)[12]
- Zellkultur-reines Wasser (z.B. Millipore)
- Natriumbicarbonat (NaHCO_3)
- Eisen(II)-lactat-Hydrat ($\text{Fe}(\text{C}_3\text{H}_5\text{O}_3)_2$)
- 1N HCl und 1N NaOH zur pH-Anpassung
- Fötales Kälberserum (FBS), hitzeinaktiviert
- Penicillin-Streptomycin-Lösung (100x)
- Sterilfilter-Einheit (0.22 μm Porengröße)

Vorgehensweise:

- Herstellung der **Eisenlactat**-Stammlösung (100 mM):
 - Wiegen Sie 287,95 mg Eisen(II)-lactat-Dihydrat (M.G. 287,95 g/mol) oder eine äquivalente Menge einer anderen Hydratform ab.
 - Lösen Sie das Pulver in 10 mL zellkultur-reinem Wasser. Eisen(II)-Lösungen sind oxidationsempfindlich; arbeiten Sie daher zügig.
 - Sterilfiltrieren Sie die Lösung durch einen 0.22 μm Spritzenfilter in ein steriles Röhrchen. Bei Raumtemperatur lagern und innerhalb einer Woche verwenden.
- Herstellung des DMEM-Basismediums:
 - Lösen Sie die für 500 mL benötigte Menge an DMEM-Pulver in ca. 450 mL zellkultur-reinem Wasser unter Rühren auf.[12]
 - Fügen Sie 1,85 g NaHCO_3 für ein Endvolumen von 500 mL hinzu (entspricht 3,7 g/L).[2]
 - Rühren Sie, bis sich alle Komponenten vollständig gelöst haben.
- Supplementierung und pH-Anpassung:

- Fügen Sie 2,5 mL der 100 mM **Eisenlactat**-Stammlösung zum DMEM-Basismedium hinzu, um eine Endkonzentration von 500 µM zu erreichen.
- Stellen Sie den pH-Wert des Mediums mit 1N HCl oder 1N NaOH auf 7,2 - 7,4 ein.[\[2\]](#)
- Füllen Sie das Volumen mit zellkultur-reinem Wasser auf 500 mL auf.
- Sterilisation und finale Supplementierung:
 - Sterilisieren Sie das Medium durch Filtration durch eine 0.22 µm Filtereinheit.[\[12\]](#)
 - Fügen Sie unter aseptischen Bedingungen die gewünschte Menge an FBS (z.B. 50 mL für 10% FBS) und Penicillin-Streptomycin (z.B. 5 mL für 1x Konzentration) hinzu.
 - Aliquots in sterilen Flaschen bei 2-8 °C lagern und vor Licht schützen.[\[13\]](#)

Protokoll 2: Allgemeine Zellkultur mit Eisenlactat-Supplementierung (Beispiel: Caco-2-Zellen)

Materialien:

- Caco-2-Zellen (ATCC HTB-37)[\[4\]](#)
- Vollständiges DMEM (DMEM mit 10% FBS und 1% Pen/Strep)
- Mit **Eisenlactat** supplementiertes DMEM (hergestellt nach Protokoll 1)
- Zellkulturplatten (z.B. 6-Well-Platten)
- Trypsin-EDTA-Lösung
- Inkubator (37 °C, 5% CO₂)

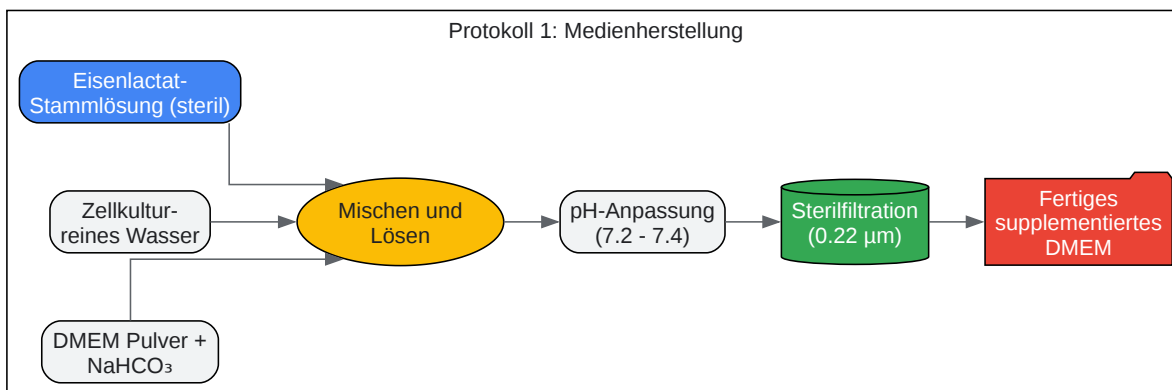
Vorgehensweise:

- Zellkultur: Kultivieren Sie Caco-2-Zellen in vollständigem DMEM in einem Inkubator bei 37 °C und 5% CO₂.[\[4\]](#)

- Aussaat: Säen Sie die Zellen in der gewünschten Dichte in Zellkulturplatten aus (z.B. 2×10^5 Zellen/Well in einer 6-Well-Platte) und lassen Sie sie über Nacht anhaften.
- Behandlung:
 - Entfernen Sie das Kulturmedium am nächsten Tag.
 - Waschen Sie die Zellen einmal mit sterilem PBS.
 - Fügen Sie das mit **Eisenlactat** supplementierte DMEM (Behandlungs-Gruppe) oder das Standard-DMEM (Kontroll-Gruppe) zu den entsprechenden Wells hinzu.
- Inkubation: Inkubieren Sie die Zellen für den gewünschten Zeitraum (z.B. 4, 8 oder 24 Stunden).[\[14\]](#)
- Analyse: Fahren Sie nach der Inkubation mit der gewünschten Analyse fort, z.B. Messung der intrazellulären Eisenkonzentration, Analyse der Proteinexpression oder Zellviabilitäts-Assays.

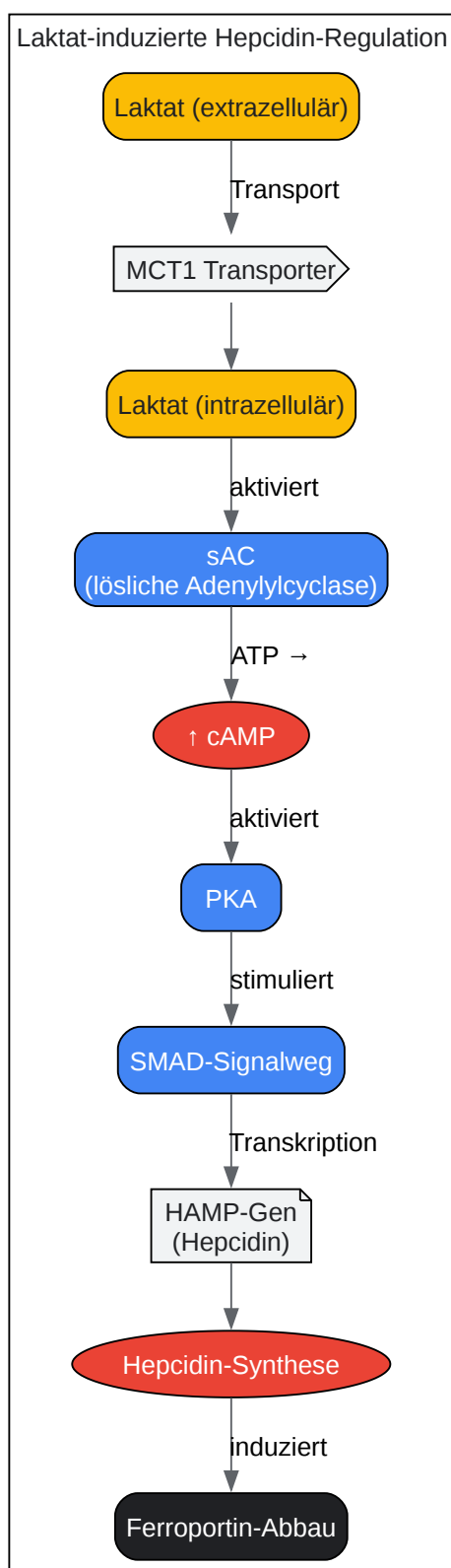
Signalwege und Experimentelle Workflows

Die folgenden Diagramme visualisieren Schlüsselprozesse im Zusammenhang mit der **Eisenlactat**-Supplementierung.



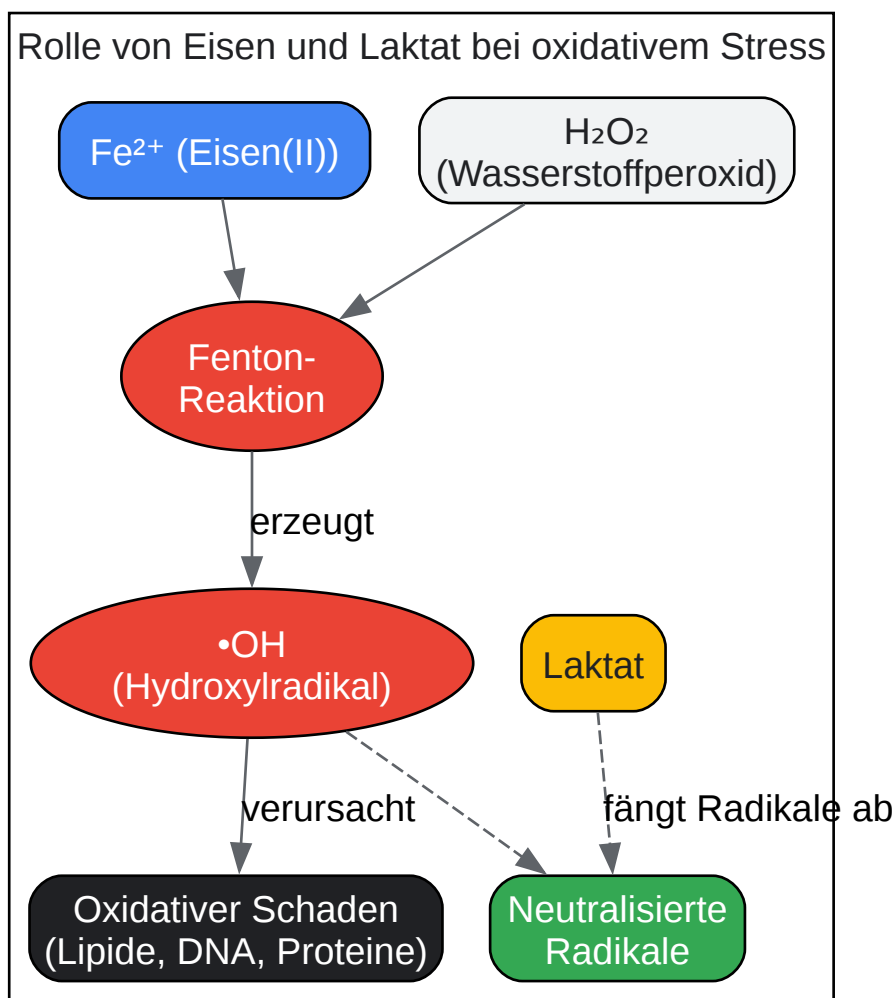
[Click to download full resolution via product page](#)

Abbildung 1: Workflow zur Herstellung von mit **Eisenlactat** supplementiertem DMEM.



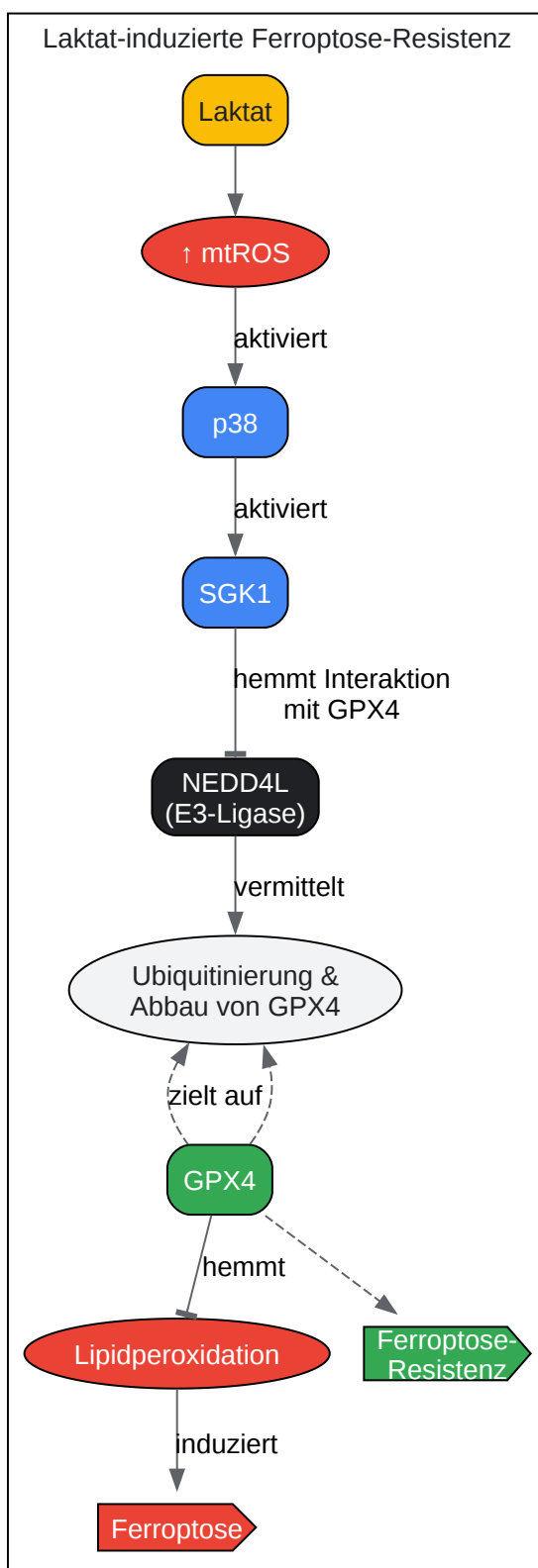
[Click to download full resolution via product page](#)

Abbildung 2: Signalweg der Laktat-vermittelten Regulation der Hepcidin-Expression.[3]



[Click to download full resolution via product page](#)

Abbildung 3: Schematische Darstellung der Fenton-Reaktion und der Schutzfunktion von Laktat.[5]



[Click to download full resolution via product page](#)

Abbildung 4: Signalweg, durch den Laktat die GPX4-Expression hochreguliert und Resistenz gegen Ferroptose verleiht.[9]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Impact of iron raw materials and their impurities on CHO metabolism and recombinant protein product quality - PMC [pmc.ncbi.nlm.nih.gov]
- 2. himedialabs.com [himedialabs.com]
- 3. Lactate as a regulator of iron homeostasis - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Lactate Production can Function to Increase Human Epithelial Cell Iron Concentration - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Raising the iron curtain: Lactate's secret role in oxidative stress defense - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. biorxiv.org [biorxiv.org]
- 8. Induction mechanism of ferroptosis: A novel therapeutic target in lung disease - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Drug-induced lactate confers ferroptosis resistance via p38-SGK1-NEDD4L-dependent upregulation of GPX4 in NSCLC cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. WO2013057628A1 - Addition of iron to improve cell culture - Google Patents [patents.google.com]
- 11. researchgate.net [researchgate.net]
- 12. home.sandiego.edu [home.sandiego.edu]
- 13. resources.rndsystems.com [resources.rndsystems.com]
- 14. biorxiv.org [biorxiv.org]
- To cite this document: BenchChem. [Applikationshinweise und Protokolle: Eisenlaktat-Supplementierung im DMEM-Zellkulturmedium]. BenchChem, [2025]. [Online PDF].

Available at: [<https://www.benchchem.com/product/b12335291#eisenlactat-supplementierung-im-dmem-zellkulturmedium>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com